

3-Cyano-5-methoxyisonicotinic acid IUPAC name

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Compound of Interest

Compound Name: 3-Cyano-5-methoxyisonicotinic acid

CAS No.: 1138444-09-3

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Technical Monograph: **3-Cyano-5-methoxyisonicotinic Acid**

Executive Summary

3-Cyano-5-methoxyisonicotinic acid (Systematic Name: 3-cyano-5-methoxypyridine-4-carboxylic acid) is a highly functionalized pyridine derivative serving as a critical scaffold in the synthesis of fused heterocyclic systems, particularly for kinase inhibitors and topoisomerase targeting agents.^{[1][2][3]} Its structure—comprising an electron-deficient pyridine ring decorated with orthogonal reactive handles (carboxylic acid, nitrile, and methoxy ether)—presents unique challenges in regioselective synthesis and nomenclature.^[1]

This guide provides a definitive technical analysis of the molecule, establishing its IUPAC identity, detailing a robust, self-validating synthetic pathway based on modern organometallic catalysis, and outlining its physicochemical characterization.^[1]

Part 1: Structural Identity & Nomenclature

The naming of polysubstituted pyridines requires strict adherence to IUPAC priority rules to ensure unambiguous identification.

IUPAC Logic and Priority Assignment

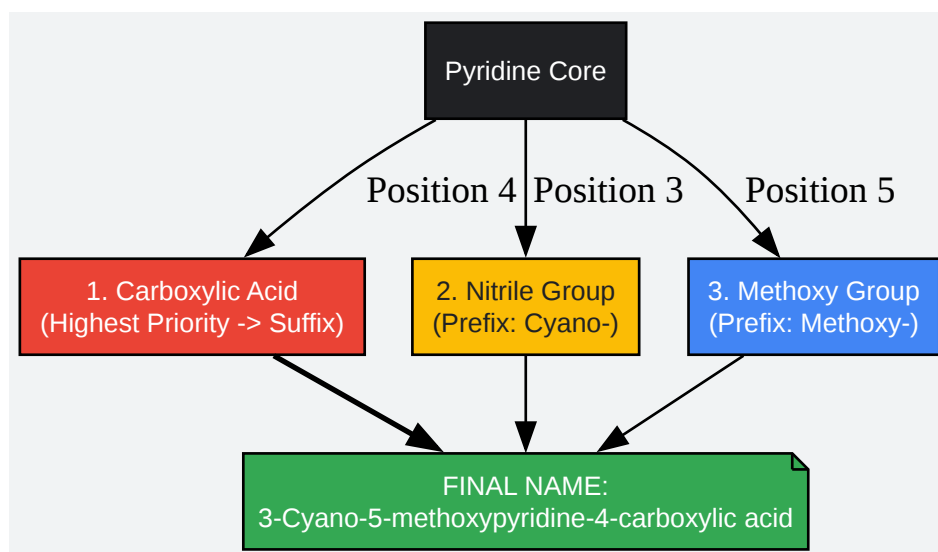
The nomenclature is derived from the priority of functional groups attached to the heterocyclic core.

- Principal Functional Group: The Carboxylic Acid (-COOH) has the highest priority, defining the suffix and the parent structure.^[4]
 - Parent: Isonicotinic acid (Pyridine-4-carboxylic acid).^[1]
- Numbering: The nitrogen atom of the pyridine ring is position 1. The carboxyl group is fixed at position 4.^[2]
- Substituents:
 - Cyano (-CN): Lower priority than acid.^[1] Treated as a prefix ("cyano-").^{[1][2][3][5][6][7][8]} Located at position 3.^{[3][6][9][10]}
 - Methoxy (-OCH₃): Treated as a prefix ("methoxy-").^[1] Located at position 5.^{[3][11]}
- Alphabetization: Substituents are listed alphabetically (Cyano before Methoxy).

Final Systematic Name: 3-Cyano-5-methoxypyridine-4-carboxylic acid^[1]

Physicochemical Descriptors

- Formula: C₈H₆N₂O₃^[1]
- Molecular Weight: 178.15 g/mol ^[1]
- pKa Prediction: The carboxylic acid is expected to be quite acidic (pKa ~ 2.5–3.0) due to the electron-withdrawing nature of the pyridine ring, further enhanced by the ortho-cyano group.^[1]
- SMILES: COc1c(C(=O)O)c(C#N)cn1



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Figure 1: IUPAC priority hierarchy determining the systematic nomenclature of the target molecule.

Part 2: Rational Synthesis Strategy

Direct functionalization of isonicotinic acid is chemically inefficient due to the deactivating nature of the ring. The most reliable route employs a Directed Ortho-Lithiation (DoM) strategy followed by sequential Palladium-catalyzed cross-couplings.^[1] This pathway ensures regiocontrol and scalability.

Retrosynthetic Analysis

- Target: **3-Cyano-5-methoxyisonicotinic acid**.^[1]
- Disconnection: C–C (Nitrile) and C–O (Methoxy).
- Key Intermediate: Methyl 3,5-dibromoisonicotinate.^[1]
- Starting Material: 3,5-Dibromopyridine (Commercially available, inexpensive).^[1]

Step-by-Step Synthetic Protocol

Step 1: Synthesis of 3,5-Dibromoisonicotinic Acid (The DoM Approach)

- Reagents: Lithium Diisopropylamide (LDA), CO₂, THF, -78°C.[1]
- Mechanism: The C4 position of 3,5-dibromopyridine is the most acidic site due to the inductive effect of the two flanking bromine atoms.
- Protocol:
 - Charge a flame-dried flask with 3,5-dibromopyridine (1.0 eq) in anhydrous THF under Argon.
 - Cool to -78°C. Add LDA (1.1 eq) dropwise over 30 minutes. The solution will darken (formation of 4-lithio species).
 - Stir for 45 minutes at -78°C.
 - Bubble excess dry CO₂ gas through the solution (or pour onto crushed dry ice).
 - Allow to warm to room temperature. Quench with 1N HCl to pH 2.
 - Extract with EtOAc. The product, 3,5-dibromoisonicotinic acid, precipitates or is isolated by evaporation.[1]

Step 2: Esterification (Protection)

- Reagents: SOCl₂, MeOH.
- Rationale: The carboxylic acid must be protected to prevent catalyst poisoning in subsequent Pd-catalyzed steps.
- Protocol: Reflux the acid in methanol with thionyl chloride (2.0 eq) for 4 hours. Concentrate to yield Methyl 3,5-dibromoisonicotinate.[1]

Step 3: Regioselective Methoxylation

- Reagents: NaOMe (1.1 eq), MeOH, reflux (Classical) OR Pd₂(dba)₃, BippyPhos, Cs₂CO₃, MeOH (Modern).[1]

- Insight: While nucleophilic aromatic substitution (S_NAr) is possible due to the electron-withdrawing ester at C4, a Pd-catalyzed C-O coupling is recommended for higher yields and to avoid bis-substitution.^[1]
- Protocol (Pd-Catalyzed):
 - Combine Methyl 3,5-dibromoisonicotinate (1.0 eq), $Pd_2(dba)_3$ (2 mol%), and Ligand (4 mol%) in Toluene/MeOH (10:1).
 - Add Cs_2CO_3 (2.0 eq). Heat to 80°C for 12 hours.
 - Isolate Methyl 3-bromo-5-methoxyisonicotinate.

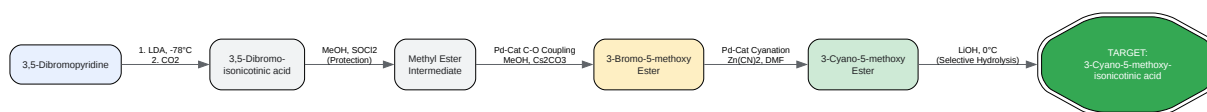
Step 4: Palladium-Catalyzed Cyanation

- Reagents: $Zn(CN)_2$, $Pd(PPh_3)_4$ or $Pd_2(dba)_3/dppf$, DMF, 100°C.
- Critical Control: Use Zinc Cyanide ($Zn(CN)_2$) rather than NaCN to ensure solubility and controlled release of cyanide, preventing catalyst deactivation ^[1].
- Protocol:
 - Dissolve the mono-bromo intermediate in degassed DMF.
 - Add $Zn(CN)_2$ (0.6 eq) and $Pd(PPh_3)_4$ (5 mol%).
 - Heat to 100°C under Argon for 6–12 hours. Monitor by LC-MS for disappearance of bromide.^[1]
 - Workup with dilute ammonia (to sequester Zn) and extract. Yields Methyl 3-cyano-5-methoxyisonicotinate.^[1]

Step 5: Controlled Hydrolysis

- Reagents: LiOH (1.1 eq), THF/H₂O (4:1), 0°C.
- Caution: Nitriles can hydrolyze to amides/acids under harsh conditions. Use mild LiOH at low temperature to selectively hydrolyze the ester.

- Protocol: Stir the ester with LiOH at 0°C for 2 hours. Acidify carefully to pH 3 with 1N HCl. Filter the precipitate.



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Figure 2: Step-wise synthetic workflow from commercial starting materials to the target acid.

Part 3: Analytical Characterization

To validate the synthesis, the following spectroscopic signatures must be confirmed.

Proton NMR (¹H NMR)

- Solvent: DMSO-d₆ (due to solubility of the acid).
- Expectation:
 - δ ~13.5 ppm (br s, 1H): Carboxylic acid proton (exchangeable with D₂O).
 - δ ~8.8–9.0 ppm (s, 1H): Proton at C2 (Ortho to N, Ortho to CN). Deshielded by the nitrile.
 - δ ~8.5–8.7 ppm (s, 1H): Proton at C6 (Ortho to N, Ortho to OMe).
 - δ ~3.95 ppm (s, 3H): Methoxy group (-OCH₃).

Infrared Spectroscopy (IR)

- ~2230–2240 cm⁻¹: Sharp, weak band characteristic of the Nitrile (C≡N) stretch.
- ~1700–1720 cm⁻¹: Strong, broad band for the Carboxylic Acid (C=O).
- ~2500–3300 cm⁻¹: Broad "hump" for the O-H stretch of the acid.

Mass Spectrometry (LC-MS)

- Ionization: ESI (Negative mode preferred for carboxylic acids).
- m/z: $[M-H]^- = 177.1$.

Part 4: Applications in Drug Discovery

This molecule is a "privileged scaffold" precursor. The ortho-cyano acid motif is a gateway to fused heterocycles:

- Pyrido[4,3-d]pyrimidines: Reaction of the nitrile/acid pair with amidines allows for the construction of bicyclic kinase inhibitors (e.g., EGFR or CDK inhibitors).
- Copyrine Analogs: The methoxy group provides a handle for solubility modulation or further displacement to install solubilizing amine tails.

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